

# Application Notes and Protocols: Preparation of Brilliant Orange H Stock Solutions

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## Compound of Interest

Compound Name: *Brilliant Orange H*

Cat. No.: *B1451170*

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These application notes provide a detailed protocol for the preparation of stock solutions of **Brilliant Orange H**, a fluorescent dye with applications in various research fields. Adherence to these protocols will ensure the consistent and accurate preparation of this reagent for experimental use.

## Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **Brilliant Orange H** are summarized in the table below.

Parameter	Value	Source(s)
CAS Number	52749-23-2	[1][2]
Molecular Weight	378.4 g/mol	[1]
Solubility	Slightly soluble in DMSO, Methanol, and Aqueous Acid.	
Storage (Solid)	Store in a dry place.	
Storage (Stock Solution)	Refrigerator (2-8 °C).	

## Experimental Protocol: Preparation of a 10 mM Brilliant Orange H Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Brilliant Orange H** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for further dilutions to working concentrations for various experimental assays.

### Materials:

- **Brilliant Orange H** powder (CAS: 52749-23-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and chemical-resistant gloves.

### Procedure:

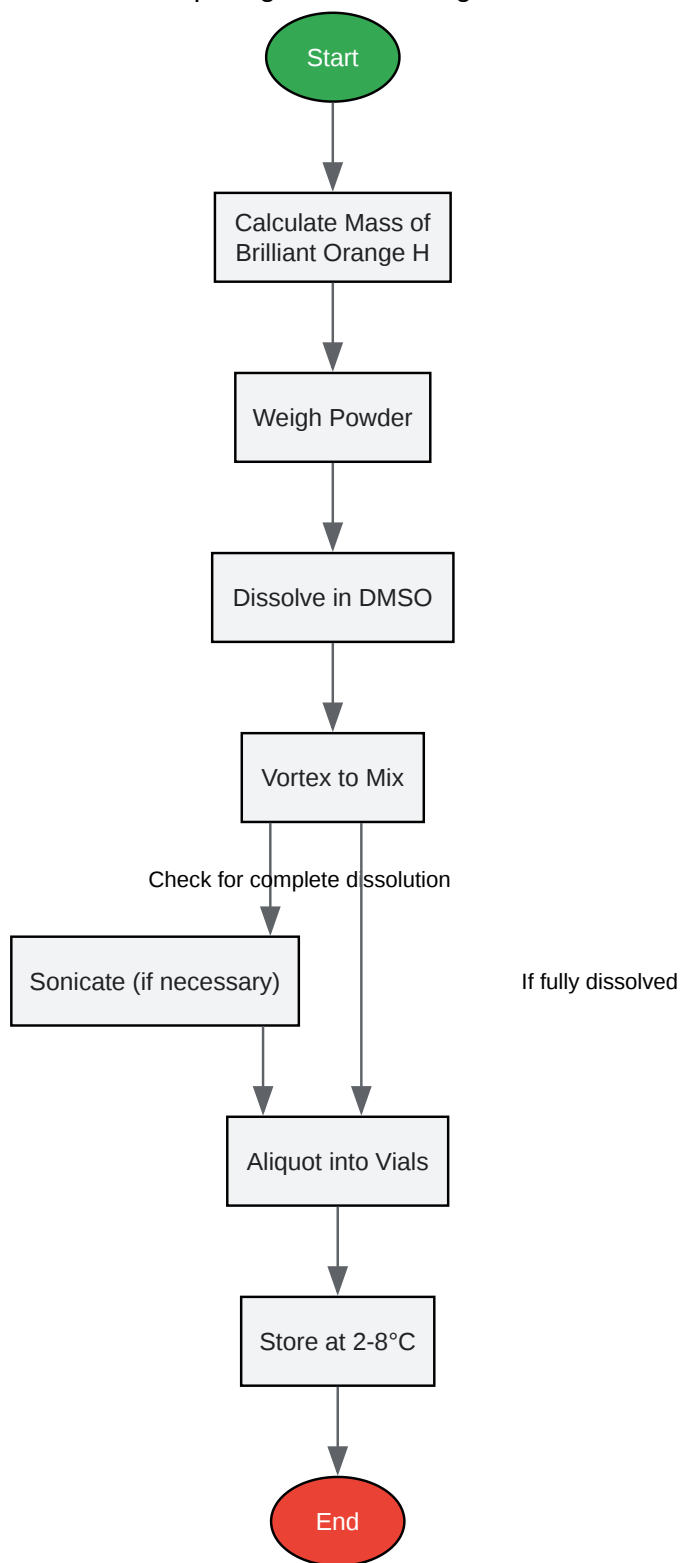
- **Safety Precautions:** Before handling, consult the Safety Data Sheet (SDS) for **Brilliant Orange H**. May cause an allergic skin reaction and respiratory irritation. Avoid breathing dust. Wear appropriate personal protective equipment, including gloves and eye protection.
- **Calculation:**
  - To prepare a 10 mM stock solution, the required mass of **Brilliant Orange H** is calculated using the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 0.3784 \text{ g/mol} = 3.784 \text{ mg}$
- Weighing:
  - Carefully weigh out the calculated amount of **Brilliant Orange H** powder using a calibrated analytical balance. It is recommended to do this in a chemical fume hood to avoid inhalation of the powder.
- Dissolution:
  - Transfer the weighed powder to an appropriately sized microcentrifuge tube or amber glass vial.
  - Add the desired volume of anhydrous DMSO.
  - Vortex the solution at a high speed for at least 2-5 minutes to aid dissolution.
  - If the powder is not fully dissolved, sonicate the solution for 10-15 minutes. Visually inspect the solution to ensure no solid particles remain.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
  - Store the aliquots in a refrigerator at 2-8°C, protected from light.

## Visualizations

Experimental Workflow for **Brilliant Orange H** Stock Solution Preparation

## Workflow for Preparing Brilliant Orange H Stock Solution

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **Brilliant Orange H**.

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## References

- 1. Brilliant Orange H | 52749-23-2 | Benchchem [benchchem.com]
- 2. BRILLIANT ORANGE H | 52749-23-2 [chemicalbook.com]
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